

Oryastrobin Soil Degradation Data (DT₅₀)

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Compound Focus: Oryastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

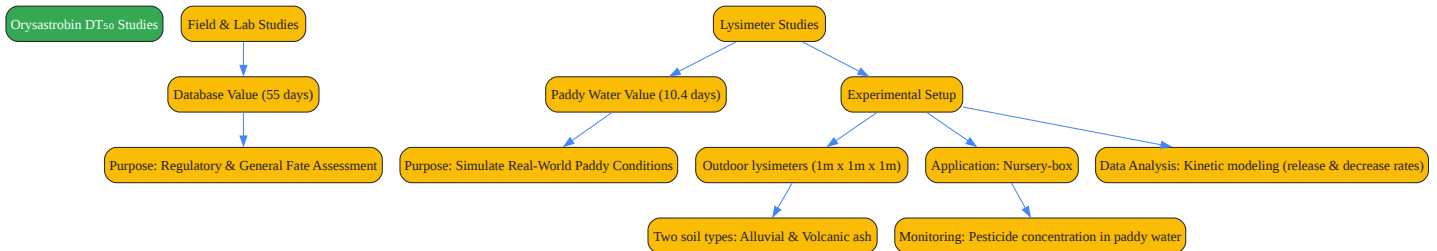
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The table below summarizes the quantitative data on **oryastrobin**'s dissipation time in soil. DT₅₀ represents the time required for 50% of the substance to dissipate.

DT ₅₀ Value (Days)	Experimental Context	Soil Type / Conditions	Source
55 days	Field studies (manufacturer's data)	Not specified	University of Hertfordshire PPDB [1]
55 days	Field studies (moderately persistent)	Not specified	University of Hertfordshire PPDB [1]
10.4 days	Lysimeter experiment, nursery-box application	Paddy water, Alluvial and Volcanic ash soils	PMC [2]

Overview of Experimental Methodologies

The available data from the search results stem from two main types of studies, which are summarized in the diagram below.



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Important Considerations and Data Gaps

When interpreting this data, please consider the following points:

- **Different Environmental Compartments:** The shorter DT₅₀ of **10.4 days** was measured in **paddy water** [2], while the 55-day value refers to dissipation in **soil** [1]. These values describe the compound's behavior in different, though connected, environmental compartments within an agricultural system.
- **Spatial Variability:** Research on other strobilurin fungicides indicates that degradation rates can exhibit significant spatial variation across a single field due to differences in soil microbial communities and chemical properties [3]. This variability is an important factor in environmental assessment.
- **Microbial Degradation:** Studies on azoxystrobin suggest that certain soil bacteria (e.g., from genera *Rhodanobacter* and *Cupriavidus*) can degrade strobilurin fungicides [4]. While not directly shown for **oryastrobin**, this implies that the native soil microbiome is a key driver of its dissipation.

How to Proceed

The search results provide specific data points but not the comprehensive whitepaper you requested. To acquire more in-depth information:

- **Consult Original Manufacturers:** Companies like BASF or Bayer CropScience, which develop **orysastrobin** products, are the most likely sources of detailed, unpublished regulatory studies and technical whitepapers.
- **Search Scientific Databases:** A focused search on platforms like Scopus, Web of Science, or Google Scholar using the term "**orysastrobin** environmental fate" may yield more primary research articles beyond the limited set found here.

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References

1. Orysastrobin - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Performance evaluation of lysimeter experiments for ... [pmc.ncbi.nlm.nih.gov]
3. Spatial variation in the degradation rate of the pesticides ... [sciencedirect.com]
4. Isolation and characterisation of azoxystrobin degrading ... [sciencedirect.com]

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